

what is the chemical structure of triphenylsulfonium nonaflate

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Compound of Interest

Compound Name: Triphenylsulfonium nonaflate

Cat. No.: B114817

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An In-Depth Technical Guide to Triphenylsulfonium Nonaflate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triphenylsulfonium nonaflate (TPS-Nf) is an onium salt renowned for its application as a photoacid generator (PAG) in advanced photolithography, particularly in the deep-UV and EUV realms.[1] Its fundamental utility lies in the generation of a potent acid, nonafluorobutanesulfonic acid, upon exposure to light, which catalyzes chemical transformations in photoresist materials to create nanoscale patterns.[1] This guide elucidates the chemical structure, physicochemical properties, and a representative synthetic protocol for **triphenylsulfonium nonaflate**, providing a consolidated technical resource for professionals in materials science and semiconductor manufacturing.

Chemical Identity and Structure

Triphenylsulfonium nonaflate is an ionic compound composed of a triphenylsulfonium cation and a nonafluorobutanesulfonate (nonaflate) anion.

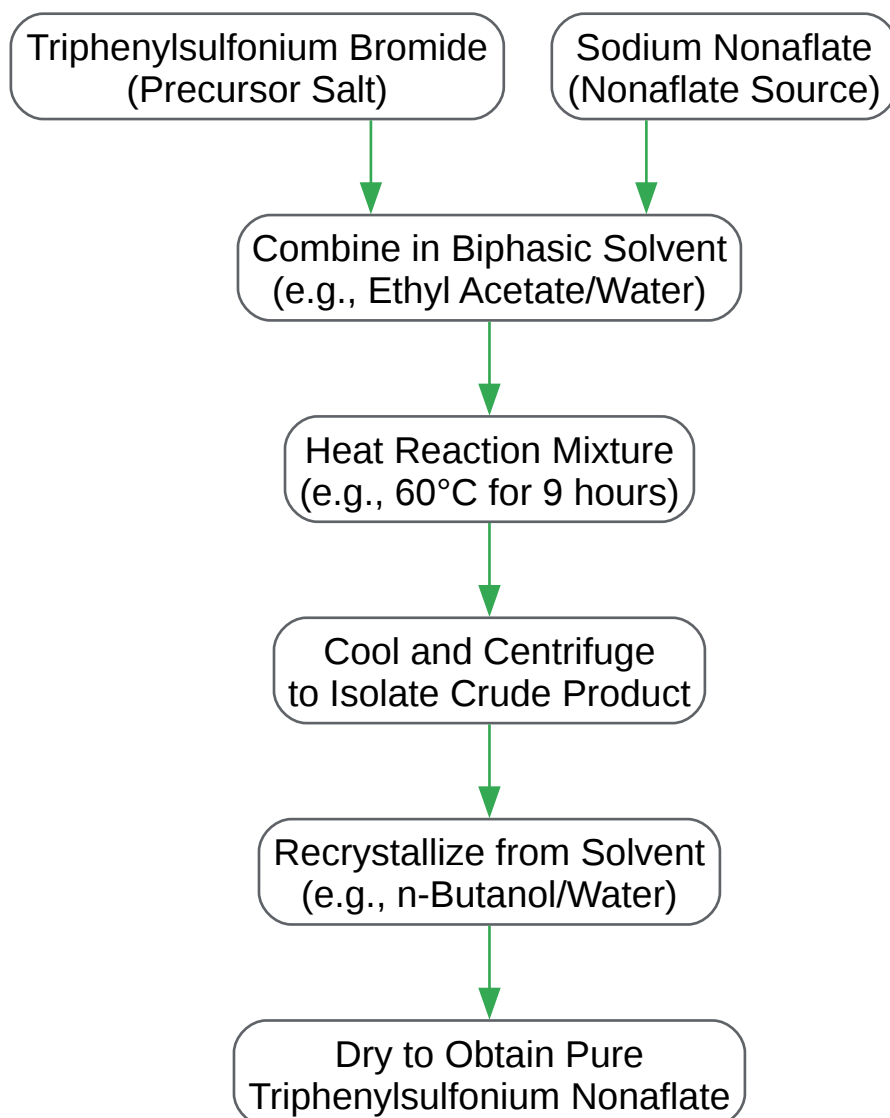
- **Triphenylsulfonium Cation** ($[C_{18}H_{15}S]^+$): This cation features a central sulfur atom bonded to three phenyl rings in a pyramidal geometry. The positive charge is localized on the sulfur atom.

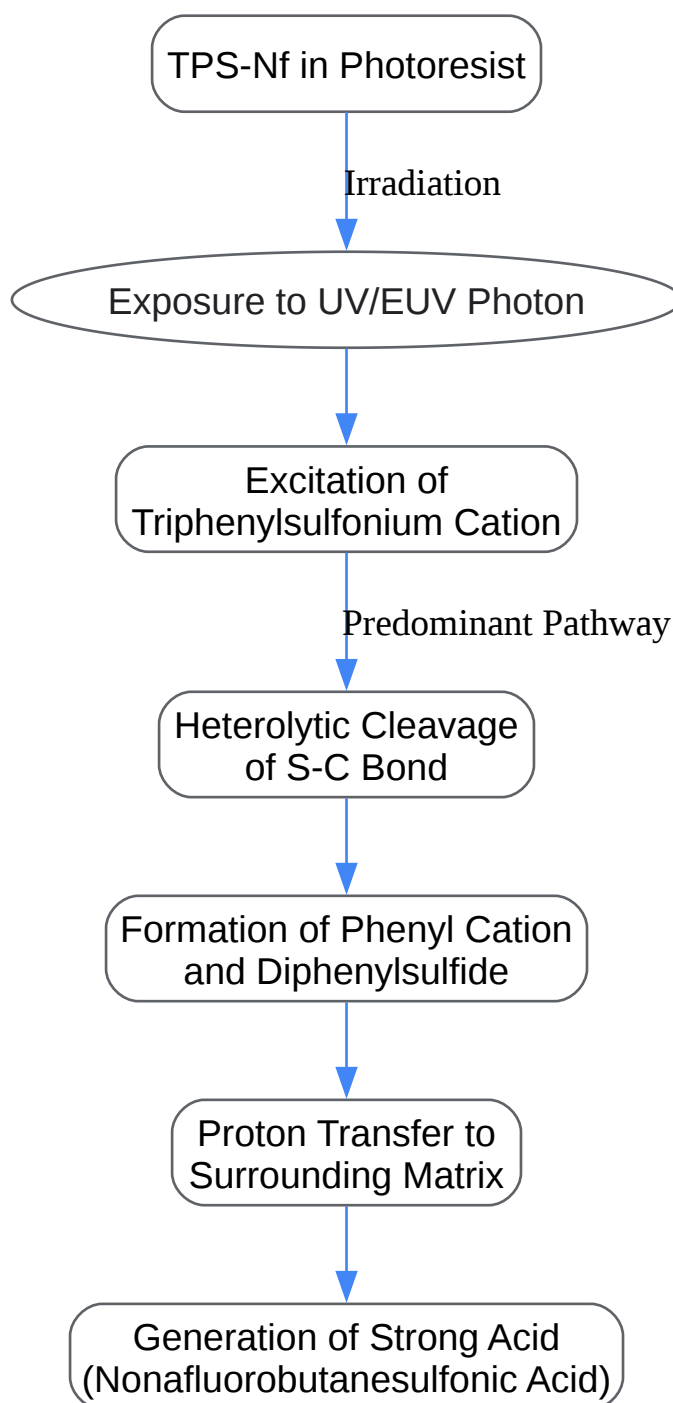
- Nonaflate Anion ($[\text{C}_4\text{F}_9\text{SO}_3]^-$): The nonaflate anion is the conjugate base of nonafluorobutanesulfonic acid. It consists of a butane backbone where all nine hydrogen atoms are substituted with fluorine atoms (a perfluorobutyl group), attached to a sulfonate group ($-\text{SO}_3^-$).

The electrostatic attraction between the bulky triphenylsulfonium cation and the nonaflate anion forms the stable salt.

Molecular Representation

The overall chemical structure is represented by the molecular formula $\text{C}_{22}\text{H}_{15}\text{F}_9\text{O}_3\text{S}_2$.[\[2\]](#)[\[3\]](#)[\[4\]](#)





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